

The Enigmatic Role of Methyl Hydroxyangolensate in Plant Secondary Metabolism: A Technical Guide

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Compound of Interest

Compound Name: Methyl hydroxyangolensate

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Abstract

Methyl hydroxyangolensate, a complex tetranortriterpenoid belonging to the limonoid class of secondary metabolites, is a constituent of various plants, primarily within the Meliaceae family. While research has predominantly focused on its pharmacological properties, its endogenous role within the plant kingdom is a subject of growing interest. This technical guide synthesizes the current understanding of methyl angolensate, a closely related and more extensively studied compound that is likely the basis for the intended topic of "**methyl hydroxyangolensate**." This document will delve into its probable role in plant defense, its putative biosynthetic pathway, and its known biological activities, providing a comprehensive resource for researchers in phytochemistry, plant biology, and drug discovery. The information presented herein is based on the available scientific literature for methyl angolensate, as specific data for a hydroxylated derivative remains scarce.

Introduction to Methyl Angolensate and its Significance in Plant Secondary Metabolism

Secondary metabolites are a diverse array of organic compounds produced by plants that are not directly involved in their growth, development, or reproduction. Instead, they play crucial roles in mediating interactions with the environment.^[1] Limonoids, a prominent group of

tetranortriterpenoids, are characteristic secondary metabolites found in plants of the Rutaceae and Meliaceae families.[2] These compounds are renowned for their bitter taste and a wide spectrum of biological activities, including insecticidal, antifungal, and antibacterial properties.[3]

Methyl angolensate is a notable limonoid that has been isolated from several species of the Meliaceae family, such as *Soymida febrifuga* and *Entandrophragma angolense*. [4][5] While its pharmacological effects, including spasmolytic and antimicrobial activities, have been the primary focus of investigation, emerging evidence points towards a significant role in plant defense.[4][5] A key study on *Khaya ivorensis* revealed a significant increase in the concentration of methyl angolensate in the stems and leaves of plants infected with the fungus *Botryosphaeria rhodina*. This suggests that methyl angolensate may function as a phytoanticipin, a pre-existing antimicrobial compound that helps defend the plant against pathogenic attacks.

This guide will provide an in-depth overview of the current knowledge surrounding methyl angolensate, with the understanding that "**methyl hydroxyangolensate**" is likely a hydroxylated form of this compound. We will explore its chemical nature, its likely biosynthetic origins, its role in plant defense, and its documented biological activities.

Physicochemical and Spectroscopic Data of Methyl Angolensate

A comprehensive understanding of a natural product begins with its structural elucidation and characterization. The following tables summarize the key physicochemical and spectroscopic data for methyl angolensate.

Table 1: Physicochemical Properties of Methyl Angolensate

Property	Value	Reference
Molecular Formula	C ₂₇ H ₃₄ O ₇	[6]
Molecular Weight	470.6 g/mol	[6]
IUPAC Name	methyl 2- [(1S,3S,7R,8R,9R,12S,13S)-1 3-(furan-3-yl)-6,6,8,12- tetramethyl-17-methylidene- 5,15-dioxo-2,14- dioxatetracyclo[7.7.1.0 ^{1,12} .0 ^{3,8}] heptadecan-7-yl]acetate	[6]

Table 2: ¹H and ¹³C NMR Spectroscopic Data for Methyl Angolensate

Position	¹ H Chemical Shift (δ ppm)	¹³ C Chemical Shift (δ ppm)	Reference
-OCH ₃	3.70 (s)	51.8	[4]
H-17	5.65	-	[4]
CH ₂ -30	4.88, 5.13	-	[4]
Me-29	1.18	-	[4]
Me-28	1.03	-	[4]
Me-19	0.93	-	[4]
Me-18	0.85	-	[4]
Furan H	7.42 (s), 7.37 (s), 6.37 (s)	-	[4]
C-1	3.51 (dd)	-	[4]

Note: Complete assignment of all ¹³C signals was not available in the reviewed literature. The provided data is based on reported values.

Table 3: Mass Spectrometry Data for Methyl Angolensate

Ionization Mode	Precursor Ion (m/z)	Major Fragment Ions (m/z)	Reference
LC-MS ([M+H] ⁺)	471.238	439.214355, 453.228790, 425.233887, 440.217773, 411.219086	[6]
LC-MS ([M+Na] ⁺)	493.22	493.222656, 494.225800, 449.232544, 450.233948, 495.226898	[6]

Putative Biosynthetic Pathway of Methyl Angolensate

The biosynthesis of limonoids is a complex process originating from the isoprenoid pathway. While the specific enzymatic steps leading to methyl angolensate have not been fully elucidated, a putative pathway can be constructed based on the general biosynthesis of limonoids in the Meliaceae family.[7][8] The pathway begins with the cyclization of 2,3-oxidosqualene to form a protolimonoid skeleton, which then undergoes a series of oxidative modifications, rearrangements, and the loss of four carbon atoms to form the characteristic furan ring of limonoids.

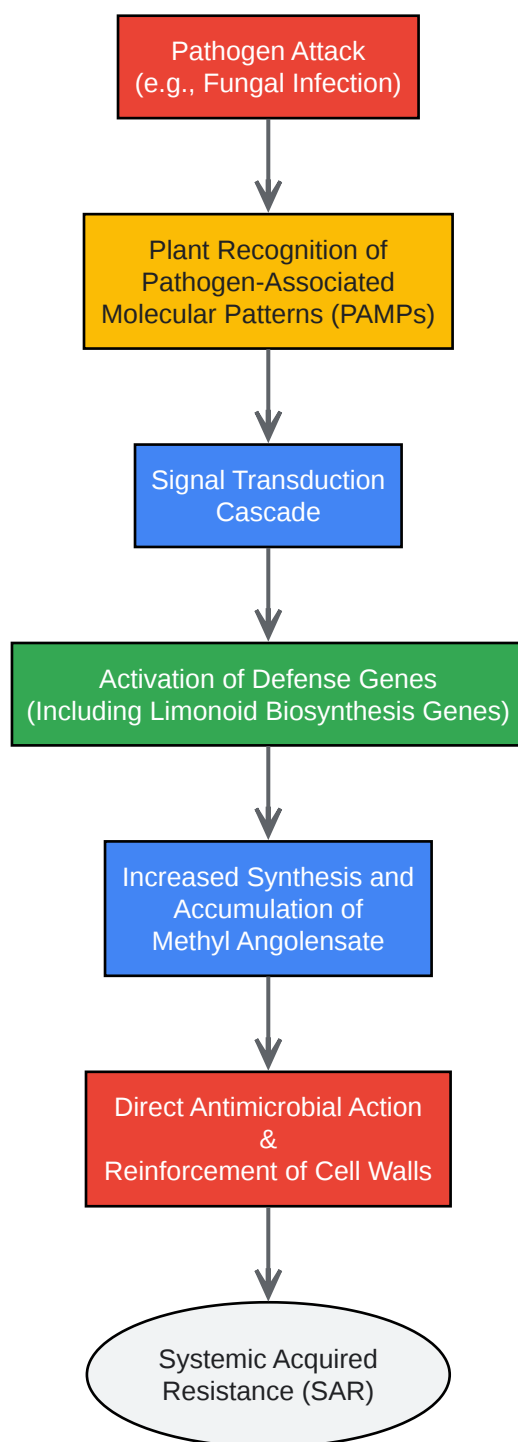


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Caption: Putative biosynthetic pathway of methyl angolensate.

Role in Plant Secondary Metabolism: Defense Against Pathogens

The primary role of methyl angolensate in plant secondary metabolism appears to be in chemical defense. As a phytoanticipin, it is a pre-formed inhibitor that can provide a rapid defense response against invading pathogens. The increased accumulation of methyl angolensate in *Khaya ivorensis* upon fungal infection is strong evidence for its involvement in the plant's defense arsenal. This response is likely a key component of the plant's systemic acquired resistance (SAR).



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Caption: Proposed signaling pathway for methyl angolensate in plant defense.

Biological Activities of Methyl Angolensate

Methyl angolensate exhibits a range of biological activities that are of interest to pharmacologists and drug development professionals.

Antimicrobial Activity

Methyl angolensate has demonstrated notable antibacterial and antifungal properties. The following table summarizes the results of a disc diffusion assay.

Table 4: Antimicrobial Activity of Methyl Angolensate (Disc Diffusion Assay)

Test Organism	Concentration (μ g/disc)	Zone of Inhibition (mm)	Reference
Bacillus subtilis	200	15.2	[4]
400	-	[4]	
Proteus vulgaris	200	14.1	[4]
400	-	[4]	
Klebsiella pneumoniae	200	13.5	[4]
400	-	[4]	
Staphylococcus aureus	200	13.3	[4]
400	-	[4]	
Escherichia coli	200	12.8	[4]
400	-	[4]	
Salmonella typhimurium	200	12.0	[4]
400	-	[4]	
Aspergillus niger	200	Significant	[4]
400	Significant	[4]	
Botrytis cinerea	-	Highest antifungal activity	[4]

Note: "-" indicates data not specified in the reference.

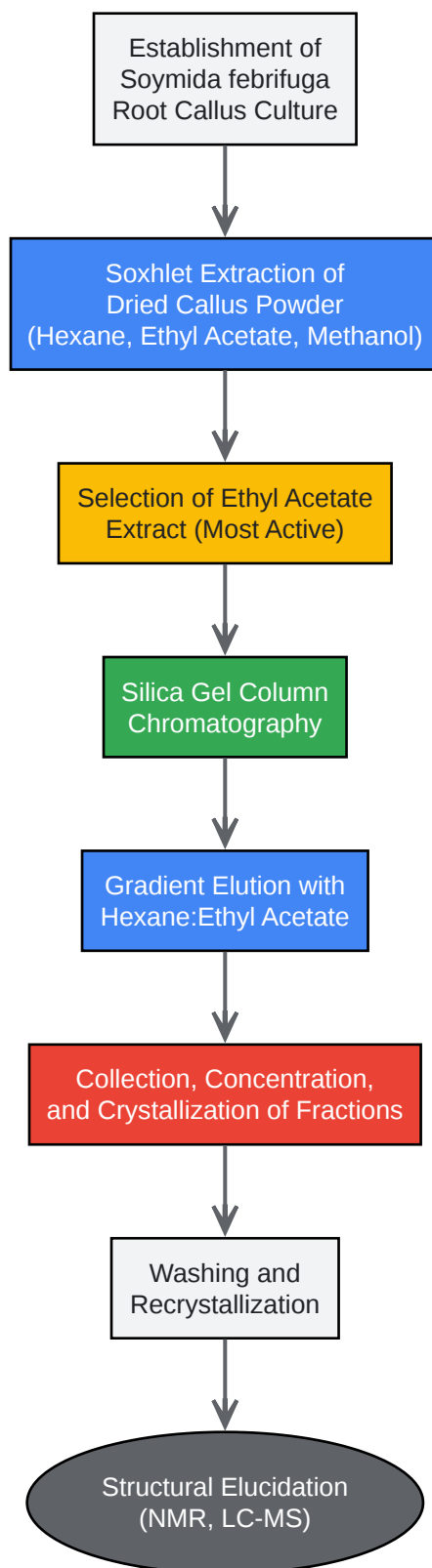
Spasmolytic Activity

Methyl angolensate has been shown to exert a concentration-dependent inhibitory effect on smooth muscle contractions.[5] This activity is particularly interesting as it appears to be mediated through serotonergic mechanisms, as it inhibits contractions induced by serotonin but not by acetylcholine or histamine.[5]

Experimental Protocols

This section provides an overview of the methodologies used in the isolation, characterization, and bioactivity testing of methyl angolensate.

Isolation of Methyl Angolensate from *Soymida febrifuga* Callus Culture



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Caption: Workflow for the isolation of methyl angolensate.

Detailed Steps:

- **Callus Culture Initiation:** Root explants from aseptic seedlings of *Soymida febrifuga* are cultured on Murashige and Skoog (MS) medium supplemented with appropriate plant growth regulators (e.g., 2,4-D and BAP or 2-iP).[4]
- **Extraction:** Dried and powdered callus material is subjected to sequential Soxhlet extraction with hexane, ethyl acetate, and methanol.[4]
- **Fraction Selection:** The ethyl acetate extract is typically selected for further purification based on its higher biological activity.[4]
- **Column Chromatography:** The selected extract is subjected to silica gel column chromatography.[4]
- **Elution:** A gradient elution system of hexane and ethyl acetate is used to separate the compounds.[4]
- **Crystallization and Purification:** Fractions containing methyl angolensate are collected, concentrated, and allowed to crystallize. The crystals are further purified by washing and recrystallization.[4]
- **Characterization:** The structure of the purified compound is confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Liquid Chromatography-Mass Spectrometry (LC-MS).[4]

Antimicrobial Activity Assay (Disc Diffusion Method)

- **Inoculum Preparation:** A standardized suspension of the test microorganism is prepared.
- **Plate Inoculation:** A sterile swab is used to evenly inoculate the surface of a Mueller-Hinton agar plate with the test microorganism.
- **Disc Application:** Sterile filter paper discs (6 mm in diameter) are impregnated with known concentrations of methyl angolensate (e.g., 200 µg and 400 µg).[4]
- **Incubation:** The plates are incubated under appropriate conditions for the test microorganism.

- Zone of Inhibition Measurement: The diameter of the clear zone around each disc, where microbial growth is inhibited, is measured in millimeters.[4]

Spasmolytic Activity Assay

- Tissue Preparation: Isolated tissue preparations, such as rabbit jejunum or guinea pig ileum, are mounted in an organ bath containing a physiological salt solution and maintained at a constant temperature.[5]
- Induction of Contractions: Spontaneous or agonist-induced (e.g., serotonin, acetylcholine, histamine) contractions are recorded.[5]
- Application of Methyl Angolensate: Increasing concentrations of methyl angolensate are added to the organ bath, and the effect on muscle contractions is observed and quantified.[5]
- Data Analysis: The inhibitory effect of methyl angolensate is typically expressed as a percentage of the maximal contraction induced by the agonist.

Future Directions and Conclusion

The study of methyl angolensate and its potential hydroxylated derivatives offers exciting avenues for future research. A primary focus should be the complete elucidation of its biosynthetic pathway, including the identification and characterization of the specific enzymes involved. This knowledge could pave the way for metabolic engineering approaches to enhance the production of this valuable compound in plant cell cultures or microbial systems.

Furthermore, a more in-depth investigation into the ecological role of methyl angolensate is warranted. Understanding its specific function in plant-herbivore and plant-pathogen interactions will provide a more complete picture of its significance in plant secondary metabolism. The relationship between methyl angolensate and the less-documented "**methyl hydroxyangolensate**" also needs to be clarified to understand the structural diversity and potential functional differences within this class of limonoids.

In conclusion, methyl angolensate is a fascinating secondary metabolite with a clear role in plant defense and promising pharmacological activities. This technical guide provides a solid foundation for researchers and professionals seeking to explore the multifaceted nature of this compound, from its fundamental role in plant biology to its potential applications in medicine

and agriculture. Further research in the highlighted areas will undoubtedly unlock more of the secrets held by this intriguing natural product.

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